

Flufenacet oxalate hydrolysis photolysis studies

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Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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Flufenacet Oxalate: Environmental Fate Data

The table below summarizes the available quantitative data from the PPDB that is relevant to its stability in the environment. Please note that the database explicitly states that data for **aqueous hydrolysis** and **aqueous photolysis** is unavailable for this specific compound [1].

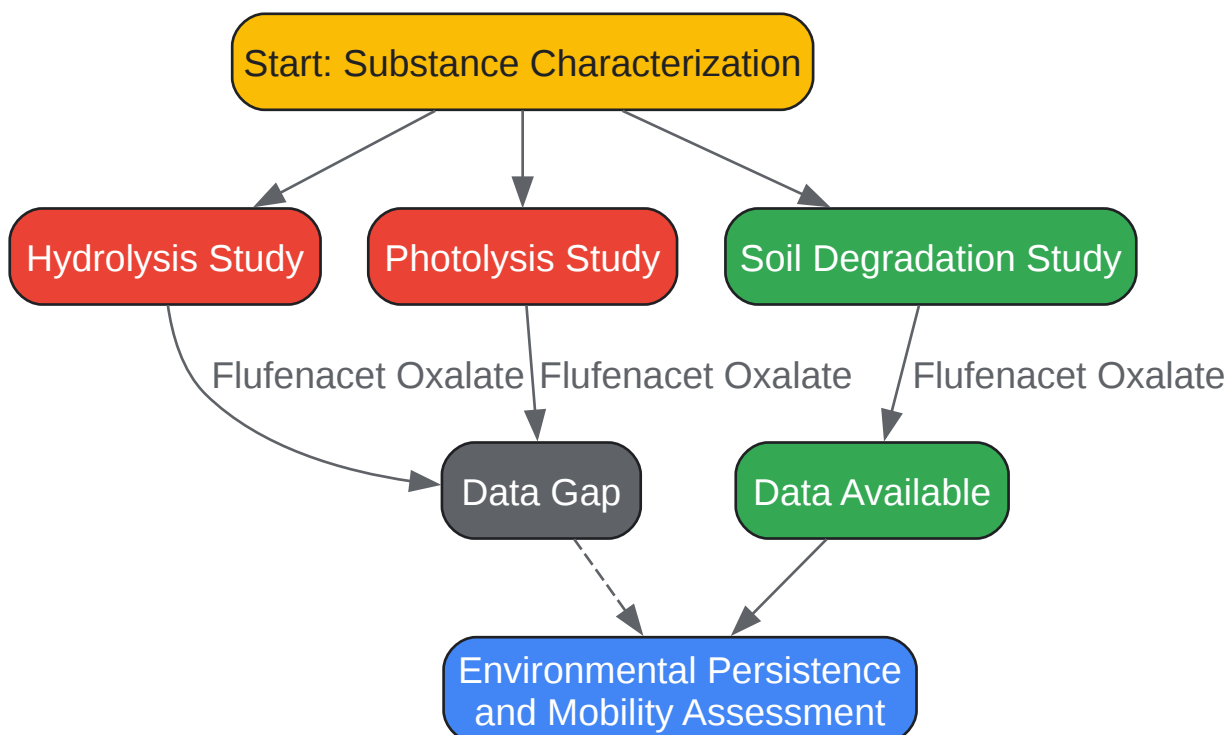
Parameter	Value	Notes & Conditions
Aqueous Hydrolysis DT₅₀	No Data	Stable at pH 5-9 (data for parent compound, Flufenacet) [1] [2].
Aqueous Photolysis DT₅₀	No Data	Stable to photolysis in water (data for parent compound, Flufenacet) [1] [2].
Soil Photolysis DT₅₀	No Data	Stable to photolysis in soil (data for parent compound, Flufenacet) [1] [2].
Soil Degradation DT₅₀ (Lab)	5.83 days (Non-persistent)	Aerobic, at 20°C [1].
Soil Degradation DT₉₀ (Lab)	123.0 days (Persistent)	Aerobic, at 20°C [1].
Soil Absorption (Kf)	0.132 (mL g ⁻¹)	Considered Very mobile in soil [1].

Parameter	Value	Notes & Conditions
Soil Absorption (Kfoc)	10.6 (mL g ⁻¹)	Confirms Very mobile classification [1].

> **Note:** The "DT₅₀" value represents the time for 50% of the substance to degrade, while "DT₉₀" is the time for 90% degradation. "Kf" and "Kfoc" are soil adsorption coefficients indicating the substance's mobility.

Experimental Workflow for Environmental Fate Assessment

Based on the data available and standard regulatory testing guidelines, the following diagram outlines a typical workflow for assessing the environmental fate of a pesticide metabolite like **flufenacet oxalate**. The areas where specific data is missing for this compound are highlighted.



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The provided experimental data from the PPDB is typically generated following standardized test guidelines (e.g., from OECD or EPA). For instance:

- **Soil Degradation Studies** are conducted under controlled laboratory conditions (e.g., 20°C) using relevant soils. The substance is mixed into the soil, and its concentration is tracked over time to determine degradation half-lives (DT_{50} and DT_{90}) [1].
- **Soil Adsorption Studies** determine the K_f and K_{foc} values by measuring how a substance distributes itself between a soil phase and a water solution under equilibrium conditions [1].

Guidance for Further Research

Since the search results lack the direct experimental studies you need, here are suggestions for finding more detailed information:

- **Consult Original Regulatory Dossiers:** The data in the PPDB is cited from EU regulatory assessments. You may find more detailed, raw experimental data within the full evaluation dossiers prepared by the European Food Safety Authority (EFSA) or other regulatory bodies.
- **Search Specialized Scientific Databases:** Target databases like **ACS Publications**, **Google Scholar**, or **Web of Science**. Using specific search terms such as "**flufenacet oxalate hydrolysis**", "**photolysis of flufenacet**", or "**environmental fate of flufenacet metabolites**" may yield primary research articles.
- **Focus on the Parent Compound:** As noted in the table, the parent compound **Flufenacet** is known to be stable to both hydrolysis and photolysis in water [2]. Research on Flufenacet itself may provide useful context and methodologies, even if the focus is on the oxalate metabolite.

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References

1. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
2. 氟噻草胺 N-(4-fluorophenyl)-N-(1-methylethyl)... Flufenacet [agropages.com]

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